

theoretical toxicity profile of 2-(2-Bromophenoxy)propanohydrazide

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)propanohydrazide
CAS No.: 362495-44-1
Cat. No.: B2539148

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Theoretical Toxicity Profile: 2-(2-Bromophenoxy)propanohydrazide

Executive Summary

2-(2-Bromophenoxy)propanohydrazide presents a high theoretical hazard profile primarily driven by its metabolic lability. The molecule contains two distinct toxicophores: a hydrazide moiety and a halogenated phenoxy group.

Upon systemic absorption, the compound is predicted to undergo enzymatic hydrolysis, releasing hydrazine (a known hepatotoxin and carcinogen) and 2-(2-bromophenoxy)propanoic acid (a structural analog of chlorophenoxy herbicides). Consequently, the critical toxicity endpoints are hepatotoxicity, genotoxicity, and neurotoxicity (via pyridoxal phosphate depletion).

Predicted Classification (GHS based on Read-Across):

- Acute Toxicity (Oral): Category 3 or 4 (Toxic/Harmful).
- Carcinogenicity: Category 1B (Presumed Human Carcinogen - based on hydrazine release).
- Specific Target Organ Toxicity (Repeated): Liver, CNS.

Chemical Identity & Physicochemical Properties

Understanding the physical behavior is the first step in predicting bioavailability.

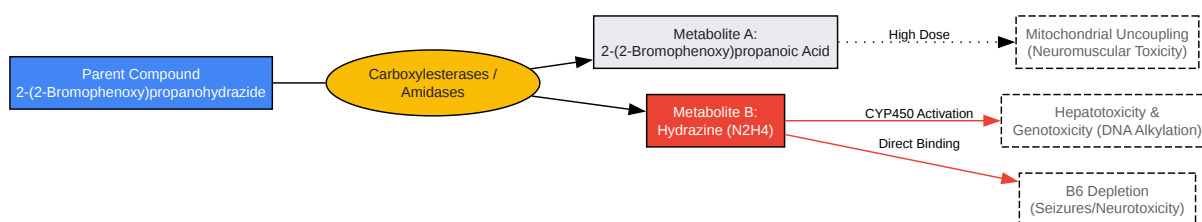
- IUPAC Name: **2-(2-Bromophenoxy)propanohydrazide**
- Molecular Formula:
[\[1\]](#)[\[2\]](#)
- Structural Features:
 - Ortho-Bromo Substitution: The bromine atom at the 2-position of the phenyl ring creates steric hindrance near the ether linkage. This increases lipophilicity compared to the unsubstituted analog and may slightly retard ether cleavage, though it will not prevent hydrazide hydrolysis.
 - Hydrazide Linker: A polar, nucleophilic group susceptible to hydrolysis and acetylation.
- Predicted Properties:
 - LogP: ~1.8 – 2.3 (Moderately lipophilic; likely good oral absorption and blood-brain barrier penetration).
 - Solubility: Low in water, moderate in organic solvents (DMSO, Ethanol).

Toxicokinetics: The Metabolic Fate (ADME)

The toxicity of this compound is defined not by the parent molecule, but by its metabolites. The following pathway illustrates the critical bioactivation steps.

Metabolic Pathway Diagram

The primary metabolic route is amidase-mediated hydrolysis, splitting the molecule into a phenoxy acid and free hydrazine.



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Figure 1: Predicted metabolic hydrolysis and downstream toxicity cascades. The release of free hydrazine is the critical safety concern.

Mechanism of Action (Detailed)

- Hydrazine Release (The Primary Threat):
 - Mechanism: Hydrazides are prodrugs for hydrazine. Once released, hydrazine reacts with Pyridoxal 5'-Phosphate (PLP), the active form of Vitamin B6.
 - Consequence: PLP is a cofactor for Glutamic Acid Decarboxylase (GAD). Inhibition of GAD reduces GABA levels in the CNS, lowering the seizure threshold.
 - Oxidative Stress: Hydrazine metabolism by CYP2E1 generates free radicals (carbon-centered and hydroxyl), leading to lipid peroxidation and glutathione depletion in the liver.
- Phenoxy Acid Toxicity:
 - Mechanism: The metabolite 2-(2-bromophenoxy)propanoic acid is structurally analogous to herbicides like 2,4-D and Mecoprop.
 - Consequence: These acids can uncouple oxidative phosphorylation in mitochondria and disrupt chloride channels in muscle membranes, potentially causing myotonia (muscle

stiffness) and weakness at high doses.

Theoretical Toxicity Endpoints

The following table summarizes the predicted toxicity profile based on the component toxicophores.

Endpoint	Predicted Risk Level	Mechanistic Basis	Reference Grounding
Hepatotoxicity	High	Hydrazine-induced oxidative stress; steatosis (fatty liver) due to impaired lipid transport.	3 [3]
Genotoxicity	High	Hydrazine is a known mutagen (Ames positive) and clastogen. It alkylates DNA guanine bases (O6-methylguanine).	4
Neurotoxicity	Moderate/High	Seizure risk via GABA depletion (Vitamin B6 antagonism). Peripheral neuropathy possible from phenoxy acid accumulation. [5]	6
Reproductive Tox	Moderate	Phenoxy herbicides have shown developmental toxicity in rodent models at high doses.	7
Skin/Eye Irritation	Moderate	Phenoxy compounds are irritants. [8] [7] Hydrazides can be skin sensitizers (allergic contact dermatitis).	9

Experimental Validation Framework

To transition from this theoretical profile to a confirmed safety data sheet, the following tiered testing strategy is recommended. This protocol is designed to be self-validating: positive controls must be used to ensure assay sensitivity.

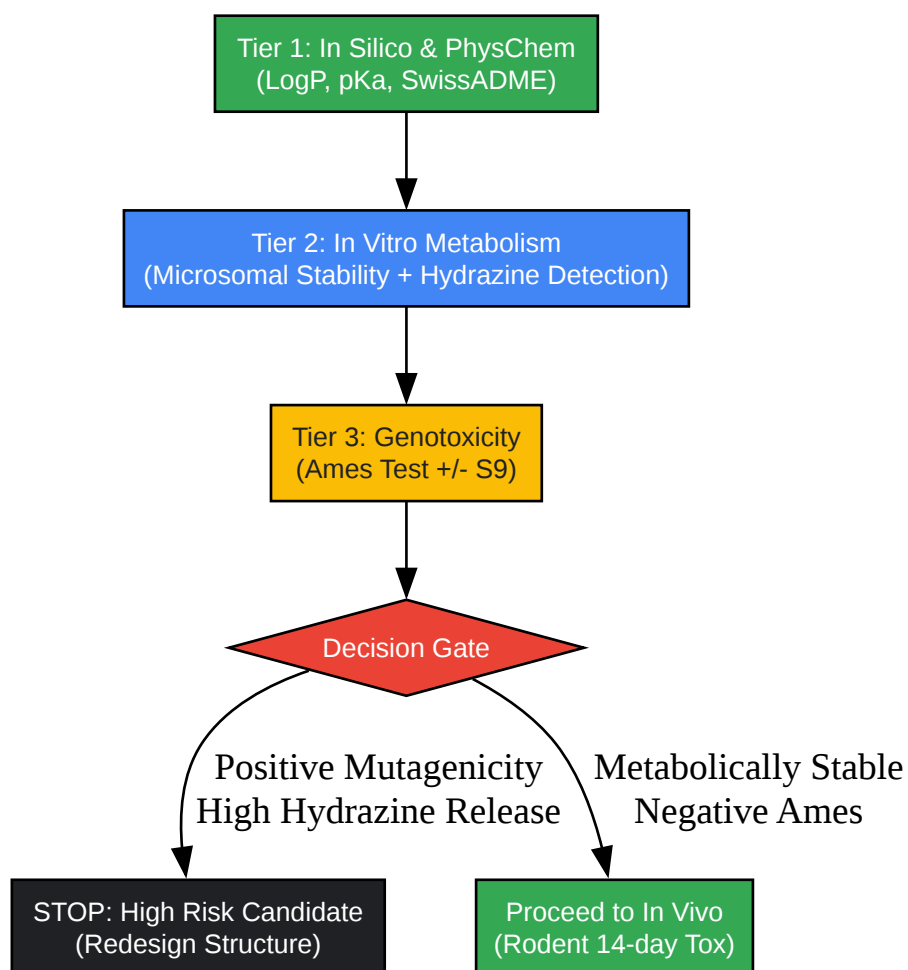
Tier 1: In Vitro Screening (High Throughput)

- Metabolic Stability Assay: Incubate compound with human liver microsomes (HLM) and plasma.
 - Metric: Measure disappearance of parent and appearance of hydrazine (derivatization with benzaldehyde required for detection).
- Ames Test (OECD 471):
 - Strains: *S. typhimurium* TA98, TA100.
 - Condition: +/- S9 metabolic activation.
 - Hypothesis: Likely positive in TA100 +S9 due to hydrazine generation.

Tier 2: Cellular Toxicity

- Hepatocyte Viability (ATP/LDH):
 - Treat primary hepatocytes with the compound.
 - Co-treatment: Use 1-aminobenzotriazole (ABT) (a non-selective CYP inhibitor).
 - Causality Check: If ABT reduces toxicity, the mechanism is likely CYP-mediated bioactivation of hydrazine. If ABT has no effect, toxicity may be intrinsic to the phenoxy acid moiety.

Validation Workflow Diagram



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Figure 2: Tiered experimental workflow for validating the theoretical toxicity profile.

Conclusion & Recommendations

2-(2-Bromophenoxy)propanohydrazide should be handled as a potent hepatotoxin and potential carcinogen until proven otherwise. The combination of a hydrazine-releasing moiety with a lipophilic carrier (bromophenoxy) suggests high bioavailability and efficient delivery of the toxic payload to the liver and CNS.

Recommendation for Researchers:

- Handling: Use full PPE including a respirator; handle only in a fume hood.

- Storage: Store under inert gas (Nitrogen/Argon) at -20°C to prevent spontaneous hydrolysis or oxidation.
- Derivatization: If the hydrazide group is not essential for biological activity, consider replacing it with a bioisostere (e.g., amide, oxadiazole) to eliminate the hydrazine risk.

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